

Information on a Related Compound: Salinomycin

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Compound Focus: Salinazid

CAS No.: 495-84-1

Cat. No.: S542346

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While details on "**Salinazid**" are unavailable, the search results provide well-documented data on **Salinomycin (Sal)**, which is a potassium ionophore and antibiotic studied for its potent anticancer effects, particularly against cancer stem cells (CSCs) [1].

The table below summarizes key quantitative data from animal model studies on Salinomycin:

Aspect	Reported Findings in Animal Models
Anticancer Efficacy	• Induces proliferation inhibition, cell death, and metastasis suppression in various cancers (e.g., breast, prostate, brain, blood, liver, pancreatic, skeleton, lung). • Demonstrates efficiency over 100-fold greater than Paclitaxel in killing breast CSCs in mice. • Kills chemotherapy-resistant cancer cells (e.g., Doxorubicin-, Cisplatin-, Gemcitabine-resistant).
Toxicity & Adverse Effects	• Does not cause severe side effects typical of conventional chemotherapy in animal studies. • Induces T-cell apoptosis in T-lymphocytic leukemia models but not in healthy cells.
Key Mechanisms of Action	• Induces and/or inhibits autophagy (effect is context-dependent). • Suppresses Wnt/ β -catenin and Hedgehog (Hh) signaling pathways. • Triggers mitochondria-dependent cell death and increases DNA damage.
Administration & Dosing	• Specific dosing regimens, routes, and treatment durations in animal models were not detailed in the available excerpts.

Proposed Experimental Protocol for Salinomycin

Based on common practices in preclinical research [2], here is a detailed protocol framework you can adapt for investigating Salinomycin or a similar compound.

1. Animal Model Selection

- **Species/Strain:** Select an immunodeficient mouse strain (e.g., NOD/SCID) for evaluating human tumor xenografts [2].
- **Justification:** These models allow for the study of human tumor cells and CSCs in an in vivo environment.

2. Tumor Implantation

- **Cell Line:** Use human cancer cell lines with a known CSC population relevant to your research focus (e.g., breast, pancreatic).
- **Procedure:**
 - Culture cells under standard conditions.
 - Harvest and resuspend cells in a 1:1 mixture of culture medium and Matrigel.
 - Subcutaneously inject (e.g., $1-5 \times 10^6$ cells in 100 μ L) into the flank of each mouse.
- **Monitoring:** Allow tumors to establish until they reach a palpable size (approximately 50-100 mm³).

3. Compound Administration

- **Test Article:** Salinomycin (ensure source and purity are documented).
- **Vehicle Control:** A suitable solvent (e.g., DMSO followed by dilution in saline or corn oil; final DMSO concentration should be <5%).
- **Dosing Groups:** Randomize tumor-bearing mice into at least four groups:
 - Group 1: Vehicle control
 - Group 2: Low-dose Salinomycin (e.g., a dose identified from literature as having minimal efficacy)
 - Group 3: High-dose Salinomycin (e.g., a dose from literature known for significant efficacy)
 - Group 4: Positive control (a standard chemotherapy drug like Paclitaxel)
- **Route & Schedule:**
 - **Route:** Intraperitoneal (IP) injection is commonly reported.
 - **Schedule:** Administer every day or every other day for a period of 3-4 weeks.

4. Endpoint Analysis

- **Tumor Monitoring:** Measure tumor dimensions with digital calipers 2-3 times per week. Calculate volume using the formula: $(V = (\text{length} \times \text{width}^2) / 2)$.

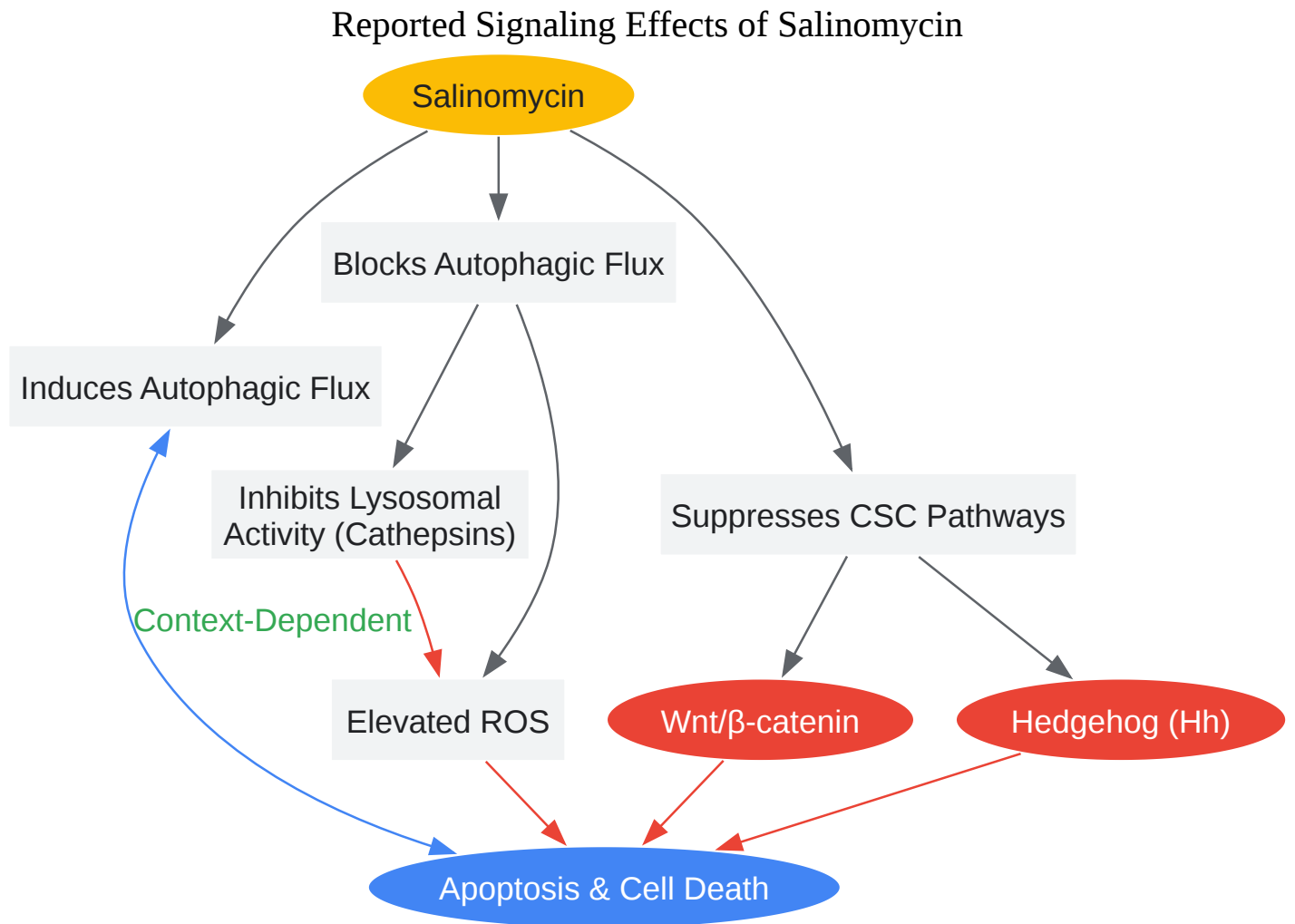
- **Animal Weight:** Record body weight bi-weekly as a general health indicator.
- **Terminal Analysis:** At the end of the study, euthanize animals and harvest tumors.
 - **Weight** the excised tumors.
 - Process tumor tissues for **histological analysis** (e.g., H&E staining, immunohistochemistry for apoptosis and proliferation markers).
 - Analyze **signaling pathways** of interest (e.g., Wnt/ β -catenin, autophagy markers like LC3) via Western blot or PCR on tumor lysates.

Visualizing Signaling Pathways and Workflows

Since specific pathways for "**Salinazid**" are unknown, the following diagrams illustrate the reported mechanisms of the related compound Salinomycin and a general experimental workflow. The DOT scripts adhere to your specifications for size, color, and labels.

Diagram 1: Salinomycin's Reported Signaling Effects

This graph summarizes the complex, dual role of Salinomycin in autophagy and its impact on key signaling pathways, as identified in the literature [1].

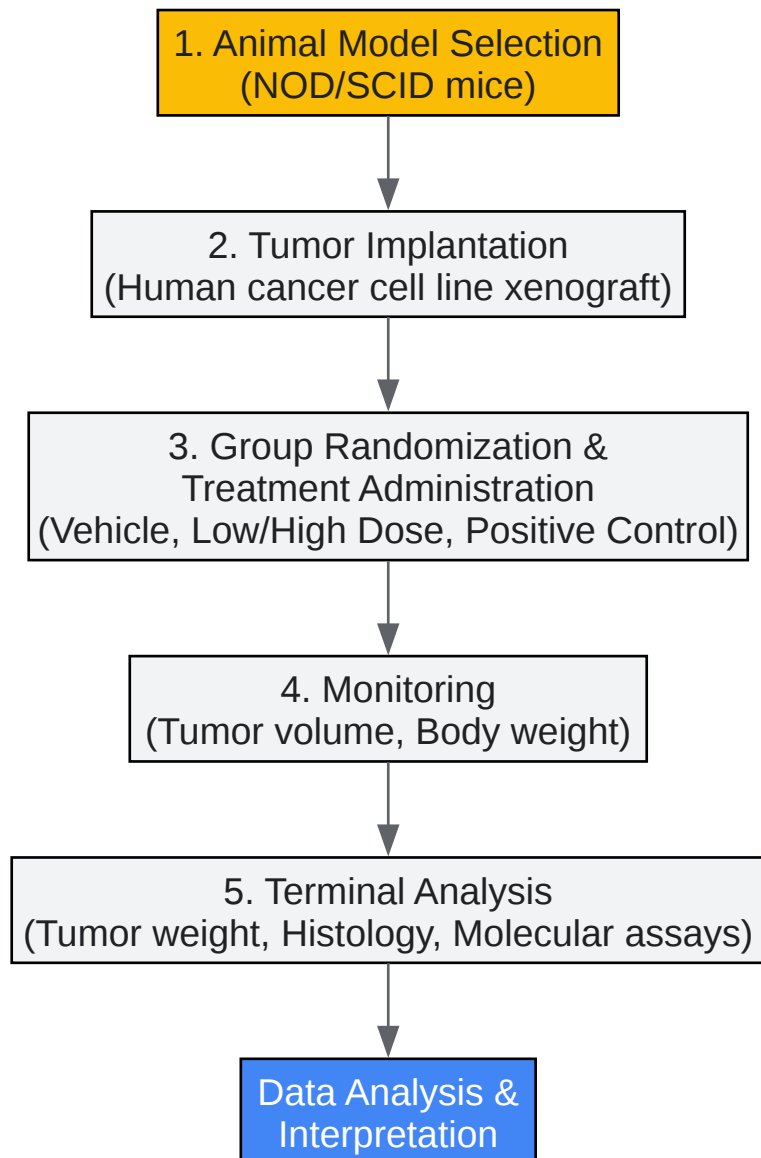


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Diagram 2: Proposed In Vivo Efficacy Workflow

This flowchart outlines the key stages of the proposed animal experiment protocol.

Proposed In Vivo Efficacy Study Workflow



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References

1. Salinomycin, as an autophagy modulator-- a new avenue to anticancer... [jeccr.biomedcentral.com]

2. sciencedirect.com/science/article/abs/pii/S0014299915002630 [sciencedirect.com]

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